Introduction: The Strategic Value of a Polysubstituted Scaffold

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Compound of Interest

Compound Name:	*2-Amino-5-chloro-4-fluorobenzoic acid*
CAS No.:	*351367-77-6*
Cat. No.:	*B2789066*

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In the landscape of drug discovery and development, the efficiency of synthesizing novel molecular entities with desirable therapeutic profiles is paramount. Substituted aminobenzoic acids have long been recognized as foundational scaffolds in medicinal chemistry.[1] **2-Amino-5-chloro-4-fluorobenzoic acid** (CAS No: 351367-77-6) emerges as a particularly valuable building block due to the strategic placement of its functional groups.

- The amino group serves as a versatile handle for a wide range of transformations, including acylation, alkylation, and diazotization, allowing for the introduction of diverse side chains.
- The carboxylic acid moiety is readily converted into esters, amides, or other derivatives, which is crucial for modulating solubility and for forming key interactions with biological targets.[1]
- The halogens (chloro and fluoro) play a dual role. They modulate the electronic properties of the aromatic ring and provide steric bulk, influencing the molecule's conformation and binding capabilities. The fluorine atom, with its high electronegativity and small size, is especially prized for its ability to improve pharmacokinetic and pharmacodynamic profiles.[2]

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This combination of reactive sites makes the compound an ideal starting point for creating diverse chemical libraries for high-throughput screening, accelerating the discovery of new therapeutic agents.[1]

Molecular Structure and Physicochemical Properties

The structural and physical characteristics of **2-Amino-5-chloro-4-fluorobenzoic acid** are fundamental to its application in chemical synthesis. The IUPAC name for this compound is **2-amino-5-chloro-4-fluorobenzoic acid**. Its molecular structure features a benzoic acid backbone with substituents at positions 2 (amino), 4 (fluoro), and 5 (chloro).

Table 1: Physicochemical Properties of **2-Amino-5-chloro-4-fluorobenzoic acid**

Property	Value	Source(s)
CAS Number	351367-77-6	[3][4]
Molecular Formula	$C_7H_5ClFNO_2$	[3][5][6]
Molecular Weight	189.57 g/mol	[3][5][6]
Appearance	Solid	[3]
Melting Point	>250 °C (decomposes)	[4]
InChI Key	VTFCXMNTJYSFIR-UHFFFAOYSA-N	[3]

Synthesis Protocol and Mechanistic Insights

A common and reliable method for the laboratory-scale preparation of **2-Amino-5-chloro-4-fluorobenzoic acid** involves the electrophilic chlorination of a commercially available precursor. The protocol described below is based on established procedures.[4]

Experimental Protocol: Synthesis via Electrophilic Chlorination

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Objective: To synthesize **2-Amino-5-chloro-4-fluorobenzoic acid** from 2-Amino-4-fluorobenzoic acid.

Materials:

- 2-Amino-4-fluorobenzoic acid (1 equivalent)
- N-Chlorosuccinimide (NCS) (0.95 equivalents)
- N,N-Dimethylformamide (DMF)
- Ethyl acetate (EtOAc)
- Anhydrous sodium sulfate (Na_2SO_4)
- Saturated sodium chloride solution (brine)
- Ice water

Procedure:

- Dissolve 2-Amino-4-fluorobenzoic acid (e.g., 50 g, 322.6 mmol) in N,N-dimethylformamide (DMF) (e.g., 700 mL) in a suitable reaction flask.[4]
- To this solution, add N-chlorosuccinimide (NCS) (e.g., 41 g, 305.5 mmol) in portions at room temperature.[4]
- Heat the reaction mixture to 50 °C and stir for approximately 5 hours.[4] Monitor the reaction progress using an appropriate method (e.g., TLC or LC-MS).
- Upon completion, cool the mixture to room temperature.
- Slowly pour the reaction mixture into a beaker containing ice water to precipitate the crude product.[4]
- Collect the resulting solid by vacuum filtration.

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- Dissolve the solid in ethyl acetate (EtOAc) and wash with a saturated sodium chloride solution.[4]
- Extract the aqueous layer with ethyl acetate (e.g., 3 x 200 mL) to recover any dissolved product.[4]
- Combine all organic phases, dry over anhydrous sodium sulfate (Na_2SO_4), and filter.
- Concentrate the organic solution under reduced pressure to yield the final product, **2-Amino-5-chloro-4-fluorobenzoic acid**, typically as a brown solid.[4]

Causality and Experimental Rationale

- Choice of Reagents: 2-Amino-4-fluorobenzoic acid is the logical precursor. N-Chlorosuccinimide (NCS) is selected as the chlorinating agent because it is a mild and effective source of electrophilic chlorine (Cl^+), which is well-suited for activated aromatic rings. The amino group is a strong activating group, directing electrophilic substitution to the ortho and para positions. The position para to the amino group is already occupied by the fluorine, and the position ortho to the amino group and meta to the carboxylic acid (C5) is the most sterically accessible and electronically favorable site for chlorination.
- Solvent and Temperature: DMF is a polar aprotic solvent that effectively dissolves the reactants and facilitates the ionic mechanism of the electrophilic aromatic substitution. Heating to 50 °C provides the necessary activation energy to drive the reaction to completion within a reasonable timeframe without causing significant decomposition.[4]
- Workup Procedure: Pouring the reaction mixture into ice water causes the organic product, which has low aqueous solubility, to precipitate, providing an efficient initial purification and separation from the water-soluble DMF and succinimide byproduct. The subsequent solvent extraction with ethyl acetate ensures maximum recovery of the product from the aqueous phase.

Synthesis Workflow Diagram

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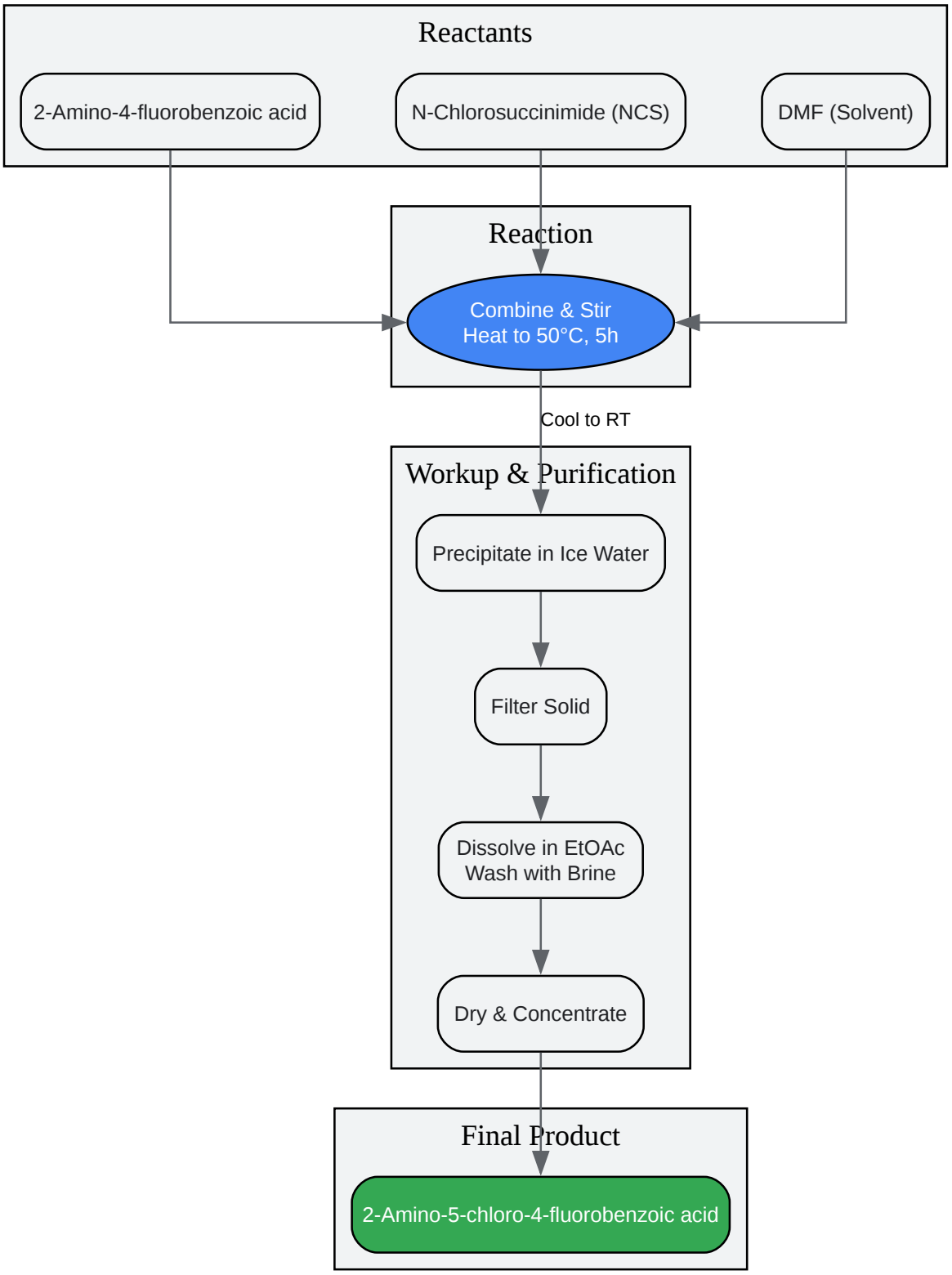

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Caption: Workflow for the synthesis of **2-Amino-5-chloro-4-fluorobenzoic acid**.

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Applications in Drug Discovery

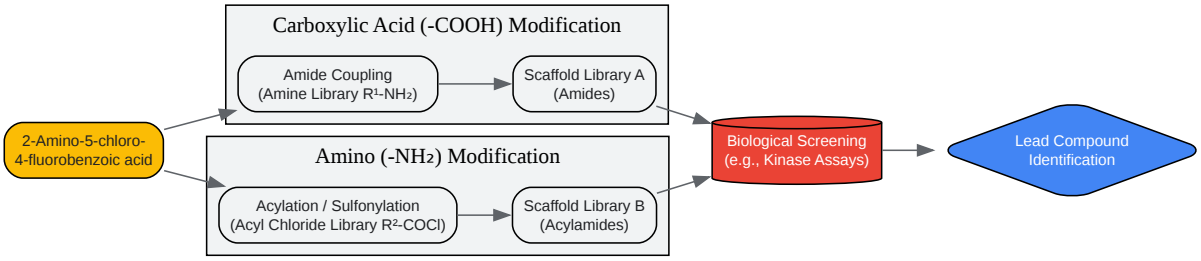
The true value of **2-Amino-5-chloro-4-fluorobenzoic acid** lies in its role as a versatile scaffold. Its multiple functional groups can be selectively addressed to build a wide array of more complex molecules. For instance, related aminobenzoic acid derivatives are foundational to the synthesis of various therapeutic agents, including anti-inflammatory drugs and receptor antagonists.[1][7]

The general strategy involves using the carboxylic acid and amino groups as primary points for diversification:

- Amide Bond Formation: The carboxylic acid can be coupled with a diverse library of amines to generate a series of amides. This is a cornerstone reaction in medicinal chemistry, used to construct peptidomimetics and other structures that interact with biological targets.
- N-Functionalization: The amino group can be acylated, sulfonylated, or used in reductive amination to introduce a second point of diversity, allowing for fine-tuning of the molecule's properties.

This dual-functional approach enables the rapid generation of compound libraries for screening against biological targets like protein kinases, proteases, or G-protein coupled receptors.

Conceptual Drug Discovery Pathway



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Caption: Conceptual pathway for drug discovery using the target scaffold.

Analytical Characterization: A Self-Validating Framework

To ensure the identity and purity of a synthesized batch of **2-Amino-5-chloro-4-fluorobenzoic acid**, a combination of standard analytical techniques is employed. A sample that meets the following criteria can be confidently identified as the correct, pure compound.

- ^{1}H NMR (Proton Nuclear Magnetic Resonance): The spectrum should display distinct signals corresponding to the different types of protons. Expected signals include two singlets or doublets in the aromatic region (typically 6.5-8.0 ppm), a broad singlet for the two amine (NH_2) protons which may exchange with D_2O, and a very broad singlet for the carboxylic acid (COOH) proton at the downfield end of the spectrum (>10 ppm). The fluorine atom will cause additional splitting (coupling) of the adjacent aromatic proton.
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): The spectrum should show seven distinct carbon signals, corresponding to the seven carbon atoms in the molecule. The chemical shifts will be influenced by the attached functional groups, with the carboxylic acid carbon appearing significantly downfield (~170 ppm).
- FT-IR (Fourier-Transform Infrared Spectroscopy): The IR spectrum should exhibit characteristic absorption bands indicating the presence of the key functional groups:
  - A broad O-H stretch from the carboxylic acid (~2500-3300 cm^{-1}).
  - N-H stretching from the primary amine (~3300-3500 cm^{-1}).
  - A strong C=O (carbonyl) stretch from the carboxylic acid (~1680-1710 cm^{-1}).
  - C-F and C-Cl stretching bands in the fingerprint region (~1000-1400 cm^{-1}).
- Mass Spectrometry (MS): High-resolution mass spectrometry should confirm the molecular formula by providing an accurate mass measurement of the molecular ion. The mass spectrum will also display a characteristic isotopic pattern for a molecule containing one chlorine atom, with a prominent M+2 peak that is approximately one-third the intensity of the molecular ion peak (M+).

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Safety, Handling, and Storage

As a laboratory chemical, **2-Amino-5-chloro-4-fluorobenzoic acid** and its structural analogs require careful handling to minimize risk.[8][9]

- Hazard Identification: Based on data for similar compounds, it is classified as causing skin irritation, serious eye irritation, and potential respiratory irritation.[8][9][10] Some related compounds are toxic if swallowed.[8]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[11]
- Handling: Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[8] Avoid contact with skin and eyes. Wash hands thoroughly after handling.[9]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[8] Keep away from incompatible materials such as strong oxidizing agents.[9]
- First Aid:
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[11]
  - Skin Contact: Wash off immediately with soap and plenty of water.[11]
  - Inhalation: Remove to fresh air. If not breathing, give artificial respiration.[11]
  - In all cases of significant exposure, seek immediate medical attention.[8]

Conclusion

2-Amino-5-chloro-4-fluorobenzoic acid stands out as a high-value intermediate in synthetic chemistry. Its molecular structure is intelligently poised for elaboration, offering multiple, distinct reaction sites that can be leveraged by medicinal chemists to build novel and diverse molecular libraries. The strategic inclusion of both chlorine and fluorine atoms provides a means to fine-tune the electronic and steric properties of resulting compounds, ultimately aiding in the design of more effective and safer therapeutic agents. A thorough understanding of its synthesis,

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reactivity, and handling is essential for any researcher aiming to unlock its full potential in the advancement of drug discovery.

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